

# Application Notes: Polyvinylidene Chloride (PVDC) in High-Barrier Packaging Films

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## Compound of Interest

Compound Name: *Vinylidene chloride*

Cat. No.: *B151652*

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## Introduction

**Polyvinylidene chloride** (PVDC) is a synthetic thermoplastic polymer recognized for its exceptional barrier properties against oxygen, moisture, and aromas.<sup>[1][2]</sup> Its unique molecular structure, characterized by a high density and symmetry resulting from its significant chlorine content, creates a highly impermeable layer, making it an essential material in high-performance packaging.<sup>[1][3][4]</sup> PVDC is frequently applied as a coating to substrates such as polyvinyl chloride (PVC) or polyethylene terephthalate (PET) to create multilayer films that combine the mechanical and thermoformable properties of the base layer with the superior barrier performance of PVDC.<sup>[2][5][6][7]</sup> These films are critical in the food and pharmaceutical industries where product integrity and extended shelf life are paramount.<sup>[1][6]</sup>

## Applications in Pharmaceutical and Drug Development

In the pharmaceutical industry, protecting sensitive Active Pharmaceutical Ingredients (APIs) from environmental factors that can cause degradation is a primary concern.<sup>[5][8]</sup> PVDC-coated films are a gold standard for applications such as:

- **Blister Packaging:** Used extensively for solid oral dose forms like tablets and capsules, PVDC-coated PVC films provide a formidable barrier against moisture and oxygen, which can degrade sensitive APIs through hydrolysis or oxidation.<sup>[5][9][10]</sup> This protection preserves the drug's potency and extends its shelf life.<sup>[4][9]</sup> A 2020 study found that PVDC-coated PVC blister packs reduced moisture ingress by 80% compared to uncoated PVC.<sup>[9]</sup>

- **Pouches and Sachets:** For packaging powders, granules, or medical devices, PVDC's chemical resistance and barrier properties ensure the contents remain sterile and uncontaminated.[1][7][8]
- **High-Value Drug Protection:** For biologics, hygroscopic drugs, and other oxygen-sensitive formulations, the high-barrier performance of PVDC is non-negotiable to ensure drug stability and efficacy.[11]

### Key Properties and Advantages

- **Exceptional Barrier Performance:** PVDC offers significantly lower Oxygen Transmission Rates (OTR) and Water Vapor Transmission Rates (WVTR) compared to many other polymers, preventing spoilage and preserving product freshness.[5][7][11]
- **Chemical Resistance:** The material is highly resistant to a wide range of chemicals, including acids, alkalis, and organic solvents, minimizing the risk of interaction between the packaging and its contents.[1][4][7][9]
- **Transparency and Clarity:** PVDC films typically offer excellent optical clarity and gloss, allowing for easy visual inspection of the packaged product, a crucial requirement for pharmaceutical compliance.[1][3][5]
- **Thermal Stability and Heat Sealability:** The material maintains its properties under various temperature conditions and can be easily heat-sealed, which is vital for achieving high speeds and integrity on packaging lines.[1][3][11]

## Quantitative Barrier Properties

The primary advantage of using PVDC in barrier films is the significant reduction in the transmission of oxygen and water vapor. The following table provides a comparison of typical transmission rates for PVDC-coated films versus standard PVC films.

Property	PVDC Film	Standard PVC Film	Test Conditions
Oxygen Transmission Rate (OTR)	~5–20 cc/m <sup>2</sup> /day	~100–300 cc/m <sup>2</sup> /day	23°C, 0% RH
Water Vapor Transmission Rate (WVTR)	~1–5 g/m <sup>2</sup> /day	~10–20 g/m <sup>2</sup> /day	38°C, 90% RH
(Data sourced from a comparative analysis of pharmaceutical packaging films.[11])			

## Logical Relationship and Experimental Workflow Diagrams

The diagrams below illustrate the fundamental structure-property relationship of PVDC and a typical workflow for evaluating the barrier performance of packaging films.

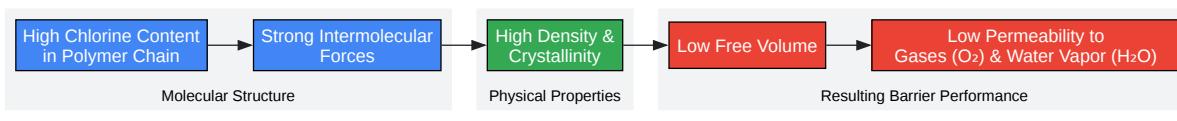


Figure 1: PVDC Structure-Property Relationship

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Caption: Logical flow from PVDC's molecular structure to its high-barrier performance.

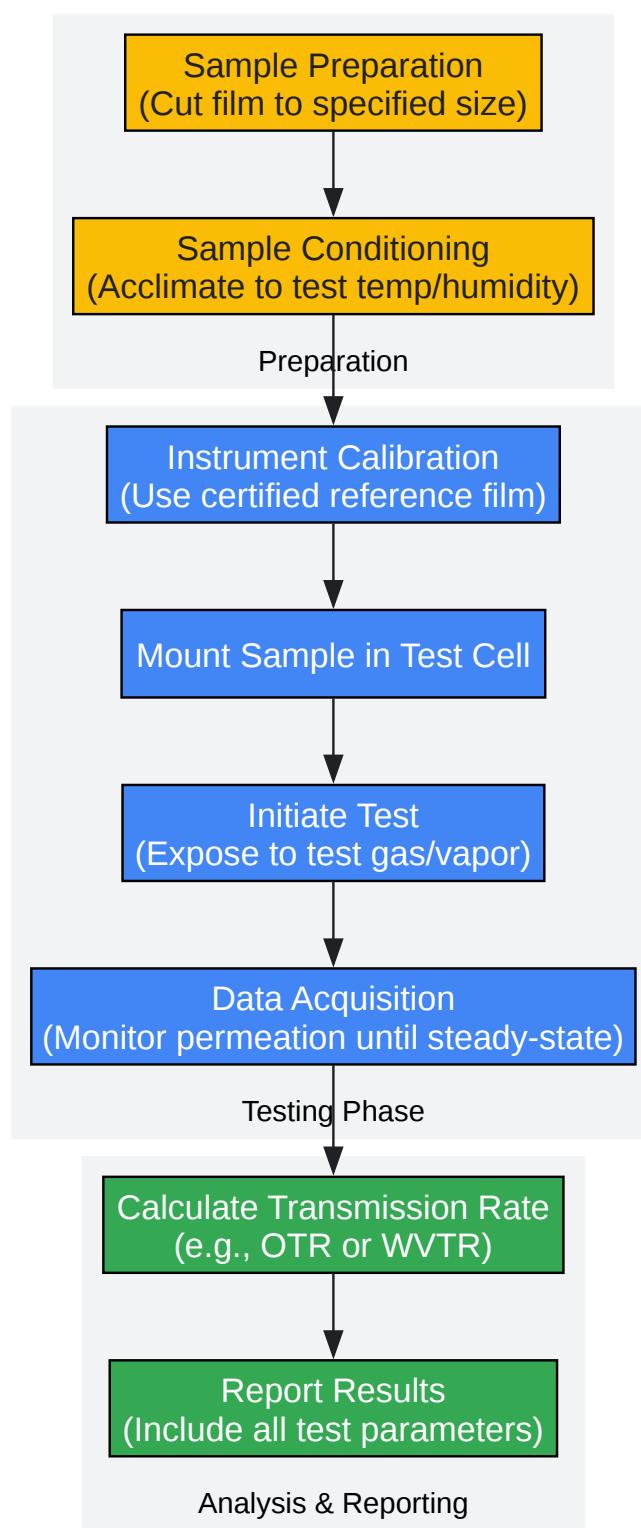


Figure 2: Experimental Workflow for Barrier Film Testing

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Caption: A generalized workflow for determining the barrier properties of a film sample.

## Experimental Protocols

Detailed methodologies for quantifying the barrier properties of PVDC films are outlined in standardized tests. The most common protocols for OTR and WVTR are detailed below.

### Protocol 1: Oxygen Gas Transmission Rate (OTR)

This protocol is based on the ASTM D3985 standard test method.[\[12\]](#)[\[13\]](#)[\[14\]](#)

1. Objective: To determine the steady-state rate of oxygen gas transmission through a plastic film under specified conditions of temperature and relative humidity.[\[12\]](#)[\[15\]](#)

2. Principle: The test specimen is mounted as a barrier between two chambers.[\[14\]](#) One chamber contains oxygen (typically 100%), and the other is purged with a stream of nitrogen carrier gas.[\[14\]](#)[\[16\]](#) As oxygen permeates through the film, it is transported by the nitrogen gas to a coulometric sensor.[\[16\]](#) The sensor generates an electrical current directly proportional to the amount of oxygen flowing into it per unit of time, allowing for the calculation of the OTR.[\[14\]](#)

3. Apparatus:

- Oxygen Transmission Rate Test System (e.g., MOCON OX-TRAN or equivalent) equipped with a coulometric sensor.[\[13\]](#)[\[16\]](#)
- Temperature and humidity control systems.
- Test gas (high-purity oxygen) and carrier gas (high-purity nitrogen).
- Sample cutter for preparing specimens of the correct size for the test cell.
- Certified reference film for system calibration.

4. Procedure:

- Sample Preparation: Cut a flat, wrinkle-free, and representative sample of the PVDC film to the dimensions required by the instrument's diffusion cell.
- Instrument Setup and Calibration:

- Set the desired test temperature and relative humidity. Allow the system to equilibrate.
- Perform a system calibration using a certified reference film with a known OTR value to ensure instrument accuracy.
- Sample Mounting:
  - Open the diffusion cell and apply a thin layer of vacuum grease to the sealing surfaces to ensure an airtight seal.
  - Carefully mount the film specimen, ensuring it is centered and free of wrinkles or defects.
  - Securely close the diffusion cell.
- Testing:
  - Purge both the carrier gas and test gas sides of the cell to remove any residual oxygen and establish baseline conditions.
  - Introduce the oxygen test gas into the appropriate chamber and the nitrogen carrier gas into the other.
  - The instrument will begin to continuously measure the amount of oxygen permeating through the film.
  - Continue the test until a steady-state transmission rate is achieved, indicated by a stable reading from the coulometric sensor.[\[17\]](#) The time to reach equilibrium can range from hours to days, depending on the barrier quality of the film.[\[16\]](#)
- Data Analysis:
  - The instrument's software typically calculates the OTR automatically once equilibrium is reached.
  - The result is expressed in units of cubic centimeters of oxygen per square meter per 24-hour period ( $\text{cc}/\text{m}^2\cdot\text{day}$ ) or  $\text{cc}/100\text{in}^2\cdot\text{day}$ .[\[16\]](#)

## Protocol 2: Water Vapor Transmission Rate (WVTR)

This protocol is based on the ASTM E96 standard test method (Gravimetric Method).[\[18\]](#)[\[19\]](#)[\[20\]](#)

1. Objective: To determine the rate of water vapor transmission through a material under specified conditions.[\[18\]](#)[\[20\]](#)
2. Principle: A test dish containing either a desiccant or distilled water is sealed with the film specimen.[\[21\]](#) The entire assembly is then placed in a controlled atmosphere chamber with a specific temperature and humidity.[\[21\]](#) The rate of water vapor transmission is determined by periodically weighing the dish assembly and calculating the rate of weight gain (Desiccant Method) or weight loss (Water Method).[\[21\]](#)

#### 3. Apparatus:

- Test Dishes: Permeability cups that are lightweight, non-corroding, and can be sealed tightly.[\[19\]](#)
- Environmental Chamber: Capable of maintaining uniform temperature and humidity.
- Analytical Balance: With a sensitivity appropriate for the expected weight change.
- Desiccant (for Desiccant Method): Anhydrous calcium chloride or other suitable desiccant.
- Distilled Water (for Water Method).
- Sealant: Wax or a gasket system to create an airtight seal between the dish and the film specimen.

#### 4. Procedure (Desiccant Method):

- Sample Preparation: Cut a circular specimen of the PVDC film large enough to cover the opening of the test dish.
- Dish Preparation: Fill the test dish with desiccant to within approximately 6 mm of the specimen.
- Assembly and Sealing:

- Place the film specimen over the dish opening, ensuring it is flat and taut.
- Apply a sealant (e.g., molten wax) around the edge to create a hermetic seal, ensuring no gaps or leaks.
- Initial Weighing: Weigh the sealed dish assembly to the nearest 0.1 mg.
- Exposure: Place the assembly in the environmental chamber, which is set to the desired temperature and humidity (e.g., 38°C and 90% RH).
- Periodic Weighing: Remove the dish from the chamber at regular intervals (e.g., every 24 hours) and weigh it. Record the weight and time.
- Data Collection: Continue periodic weighings until a constant rate of weight gain is observed. This is typically determined by plotting weight gain versus time and identifying a linear portion of the curve.
- Data Analysis:
  - Calculate the slope of the linear portion of the weight gain vs. time plot (g/h).
  - Calculate the WVTR using the following formula: 
$$\text{WVTR} = (G / t) / A$$
 Where:
    - G is the weight gain (g)
    - t is the time during which G occurred (h)
    - A is the test area ( $\text{m}^2$ )
  - The final result is typically expressed in grams per square meter per 24-hour period ( $\text{g}/\text{m}^2\text{-day}$ ).[\[22\]](#)

5. Procedure (Water Method): The procedure is similar to the Desiccant Method, but the dish is filled with distilled water to a level close to the specimen, and the rate of weight loss is measured over time.[\[21\]](#) This method is chosen when the conditions of use involve high humidity inside the package.[\[18\]](#)

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